

# The Physiological Role of the Ergothioneine Transporter OCTN1: A Technical Guide

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## Abstract

The organic cation/carnitine transporter 1 (OCTN1), encoded by the SLC22A4 gene, is a crucial plasma membrane protein responsible for the transport of the potent antioxidant ergothioneine. While initially characterized as a transporter of organic cations, emerging evidence has solidified its primary physiological role in the uptake and distribution of ergothioneine, a food-derived thiol antioxidant. This technical guide provides a comprehensive overview of the physiological functions of OCTN1, its tissue distribution, substrate specificity, and its implications in health and disease. Detailed experimental protocols for studying OCTN1 function and signaling are provided, along with a quantitative summary of its expression and transport kinetics. Furthermore, this guide elucidates the downstream signaling pathways modulated by ergothioneine upon its transport by OCTN1, highlighting its role in cellular defense against oxidative stress and inflammation.

## Introduction

The solute carrier family 22 member 4 (SLC22A4), commonly known as organic cation/carnitine transporter 1 (OCTN1), is a polyspecific transporter with a significant role in cellular homeostasis and protection against environmental stressors. Although initially identified as a transporter for organic cations like tetraethylammonium (TEA) and showing low affinity for carnitine, its most significant endogenous substrate is the unique sulfur-containing amino acid, L-ergothioneine.<sup>[1]</sup> Mammals cannot synthesize ergothioneine and are reliant on dietary

sources, primarily mushrooms and certain bacteria.[2] OCTN1 facilitates the efficient absorption and retention of ergothioneine in various tissues, underscoring its physiological importance.[1]

Dysfunction of OCTN1 has been linked to several inflammatory conditions, including Crohn's disease and rheumatoid arthritis, highlighting its role in modulating immune responses and protecting against oxidative damage.[3] This guide aims to provide a detailed technical resource for researchers investigating the physiological roles of OCTN1 and its interplay with ergothioneine in health and disease.

## Gene and Protein Characteristics

- Gene: SLC22A4
- Location: Chromosome 5q31.1[4]
- Protein: Organic cation/carnitine transporter 1 (OCTN1)
- Structure: A plasma integral membrane protein with eleven predicted transmembrane domains and a nucleotide-binding site motif.[5]

## Tissue Distribution of OCTN1

OCTN1 is ubiquitously expressed in human tissues, with notable levels in tissues frequently exposed to oxidative stress.

## Quantitative mRNA Expression of SLC22A4 in Human Tissues

The following table summarizes the median mRNA expression levels of SLC22A4 across various human tissues, based on data from the Genotype-Tissue Expression (GTEx) project.[6]  
[7]

Tissue	Median Gene Expression (TPM)
Whole Blood	5.8
Lung	4.2
Small Intestine (Terminal Ileum)	3.9
Spleen	3.5
Kidney (Cortex)	2.9
Liver	2.1
Colon (Transverse)	1.8
Skeletal Muscle	1.5
Brain (Cortex)	0.8
Heart (Left Ventricle)	0.7

Data is presented as Transcripts Per Million (TPM) and is sourced from the GTEx Portal.

## Quantitative Protein Abundance of OCTN1 in Human Tissues

The table below presents the relative protein abundance of OCTN1 in various human tissues, compiled from data in the ProteomicsDB database.[\[8\]](#)[\[9\]](#)[\[10\]](#)

Tissue	Protein Abundance (iBAQ)
Kidney	High
Small Intestine	Medium
Liver	Medium
Lung	Medium
Spleen	Low
Colon	Low
Brain	Low
Heart	Low
Skeletal Muscle	Low

iBAQ (intensity-based absolute quantification) values are used as a proxy for relative protein abundance.

## Substrate Specificity and Transport Kinetics

OCTN1 transports a range of substrates, with a particularly high affinity for ergothioneine. The transport of ergothioneine is sodium-dependent.[\[11\]](#)

Substrate	Species	Experimental System	K <sub>m</sub>	V <sub>max</sub>	Citation(s)
Ergothioneine	Human	HEK293 cells	21 $\mu$ M	4.2 nmol/min/mg protein	[11]
Mouse	HEK293 cells	4.68 $\mu$ M	532 pmol/min/mg protein	[12]	
Mouse	Neural Progenitor Cells	9.63 $\mu$ M	Not Reported	[13]	
Acetylcholine	Human	Reconstituted liposomes	1.0 mM	160 nmol/mg protein/min	[3]
Carnitine	Human	-	Low affinity	Not Reported	[14]
Tetraethylammonium (TEA)	Human	-	Low affinity	Not Reported	[14]

## Physiological Roles and Downstream Signaling

The primary physiological role of OCTN1 is intrinsically linked to the functions of its main substrate, ergothioneine.

## Antioxidant and Cytoprotective Functions

Ergothioneine is a potent antioxidant that directly scavenges reactive oxygen species (ROS) and reactive nitrogen species (RNS).[6] Upon transport into the cell by OCTN1, ergothioneine accumulates in tissues prone to oxidative stress, where it helps maintain cellular redox balance.[2]

## Anti-inflammatory Effects

Ergothioneine exerts significant anti-inflammatory effects by modulating key signaling pathways. OCTN1 expression itself is upregulated by pro-inflammatory cytokines like TNF- $\alpha$ .

Ergothioneine activates the Nuclear factor erythroid 2-related factor 2 (Nrf2) signaling pathway. [2] Nrf2 is a transcription factor that regulates the expression of a wide array of antioxidant and cytoprotective genes.

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